

ALC-0315: A Technical Guide to Biodegradability and Clearance Pathways

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Compound of Interest

Compound Name: ALC-0315

Cat. No.: B3025655

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Introduction

ALC-0315, or ((4-hydroxybutyl)azanediyl)bis(hexane-6,1-diyl)bis(2-hexyldecanoate), is a pivotal ionizable amino lipid integral to the lipid nanoparticle (LNP) delivery system for mRNA-based therapeutics, most notably the Pfizer-BioNTech COVID-19 vaccine.[1][2] Its primary role is to encapsulate and protect the mRNA payload, facilitate cellular uptake, and enable endosomal escape for cytoplasmic release.[3][4] A thorough understanding of its biodegradability and clearance is crucial for evaluating the safety and long-term impact of LNP-based medicines. This guide provides a comprehensive overview of the metabolic fate, clearance pathways, and pharmacokinetic profile of **ALC-0315**, supported by available preclinical data.

Biodegradability and Metabolic Pathways

The metabolism of **ALC-0315** is a slow process primarily driven by hydrolysis.[1][5] The molecule contains two ester bonds, which are susceptible to enzymatic cleavage.[1][6]

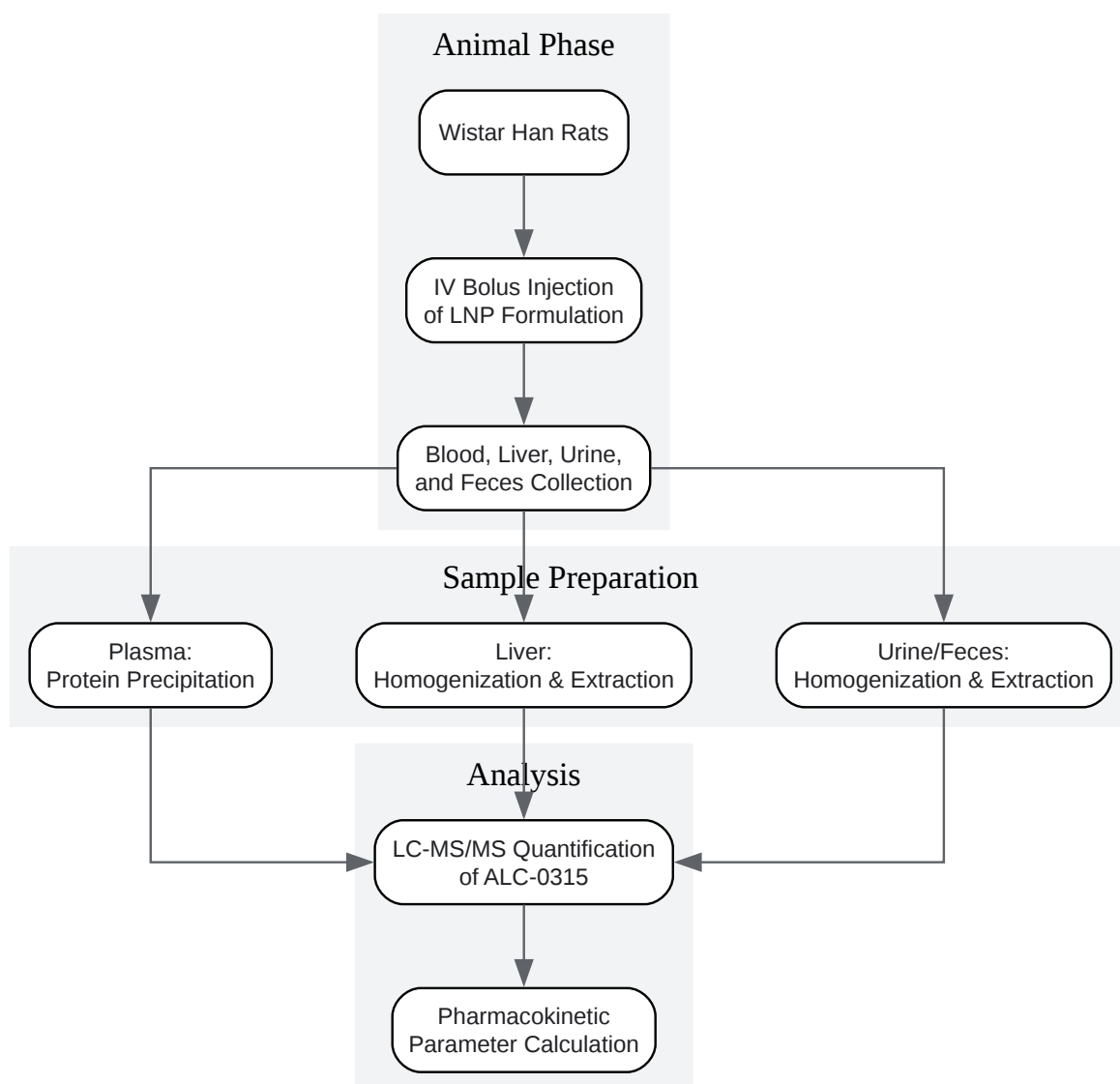
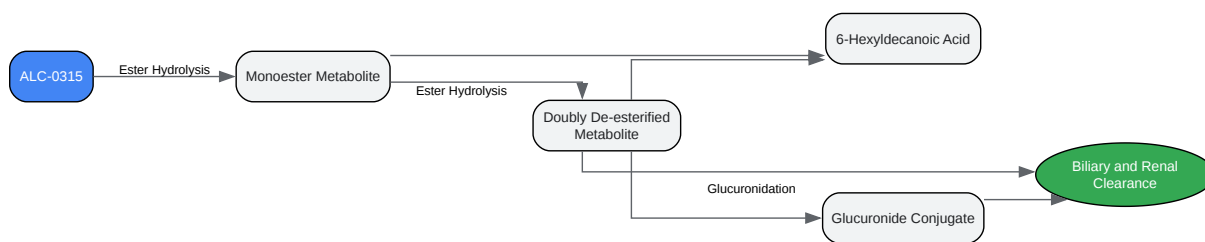
The metabolic breakdown of **ALC-0315** occurs via two sequential hydrolysis reactions:

- First Hydrolysis: One of the ester bonds is cleaved, yielding a monoester metabolite.[7]

- Second Hydrolysis: The remaining ester bond is hydrolyzed, resulting in a doubly de-esterified metabolite.[\[7\]](#)

The final products of these hydrolysis reactions are 6-hexyldecanoic acid and the core aliphatic head group.[\[3\]](#) This primary metabolic pathway has been observed across multiple species, including mice, rats, monkeys, and humans, in in vitro studies using blood, liver S9 fractions, and hepatocytes.[\[1\]](#)[\[7\]](#)

Further metabolism of the doubly de-esterified metabolite can occur through glucuronidation, forming a glucuronide conjugate that has been detected in urine samples from rat pharmacokinetic studies.[\[6\]](#)[\[8\]](#)



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